

Personal protective equipment for handling 2-Ketoglutaric acid- $^{13}\text{C}_2$

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Compound of Interest

Compound Name: 2-Ketoglutaric acid- $^{13}\text{C}_2$

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Essential Safety and Handling Guide for 2-Ketoglutaric Acid- $^{13}\text{C}_2$

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for 2-Ketoglutaric acid- $^{13}\text{C}_2$, a stable isotope-labeled compound.

Personal Protective Equipment (PPE)

When handling 2-Ketoglutaric acid- $^{13}\text{C}_2$, a comprehensive approach to personal protection is critical to minimize exposure and ensure laboratory safety. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety glasses with side-shields or goggles; face shield.	Eye protection must be worn. [1][2][3][4][5] A face shield is recommended if there is a splash hazard.
Skin	Chemical-resistant gloves (e.g., nitrile rubber).	Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[2] Dispose of contaminated gloves after use in accordance with good laboratory practices and local regulations.
Body	Laboratory coat, long-sleeved clothing.	Protective clothing should be worn to prevent skin exposure. [1][6]
Respiratory	NIOSH/MSHA approved respirator.	Use in a well-ventilated area. [1][2][7] If dust formation is likely or ventilation is inadequate, a respirator is recommended.[1][2]

Operational Plan: Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of 2-Ketoglutaric acid- $^{13}\text{C}_2$ and the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[7]
- Avoid the formation of dust and aerosols.[1][2][8]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[1][9]

- Avoid contact with skin and eyes.[7][8]
- Wash hands thoroughly after handling.[2][9]
- Do not eat, drink, or smoke in the work area.[1][6][9]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2][6][7]
- The recommended storage temperature is typically 2-8°C.[2]

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is necessary.

Spill Response:

- Evacuate personnel from the immediate area.
- Wear appropriate PPE as outlined above.
- For dry spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[1][6][7]
- For solutions, absorb the spill with an inert material (e.g., sand, diatomite) and place it in a container for disposal.[1][9]
- Clean the spill area thoroughly with water.[1]
- Prevent the spilled material from entering drains or waterways.[2][4][5]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[4][5][9] Remove contact lenses if present and easy to do.[4][5][9] Seek immediate medical attention.[4][5]

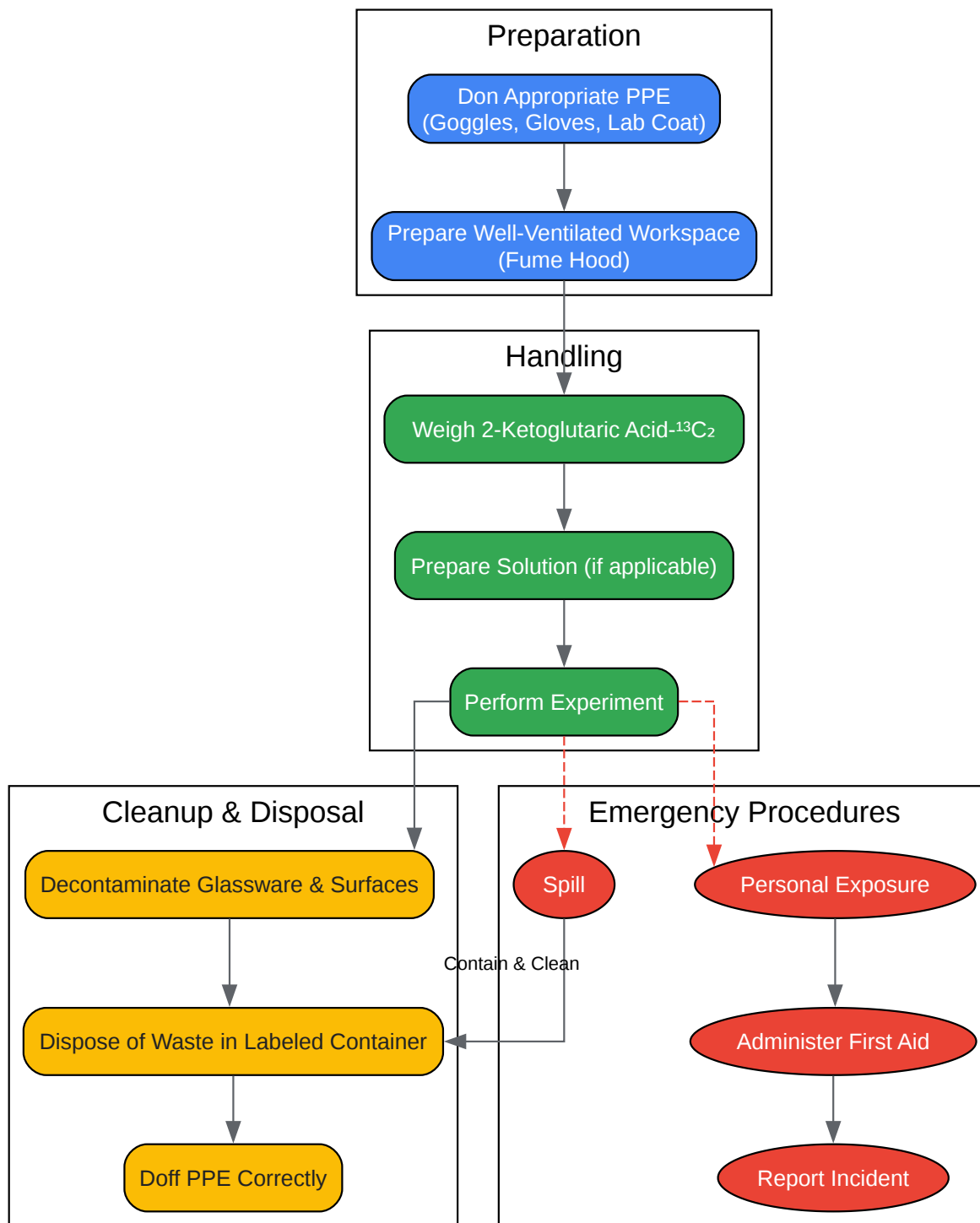
- Skin Contact: Wash off immediately with plenty of water and soap.[5] Remove contaminated clothing. If skin irritation persists, call a physician.
- Inhalation: Move to fresh air.[9] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting.[9] Rinse mouth with water.[5][9] Never give anything by mouth to an unconscious person. Call a physician.

Disposal Plan

The disposal of 2-Ketoglutaric acid- $^{13}\text{C}_2$ and its containers must be conducted in compliance with all applicable federal, state, and local environmental regulations.[8]

- Dispose of the waste material in an approved hazardous waste facility.
- Do not mix with other waste.
- Empty containers should be treated as the product itself and disposed of accordingly. It is recommended to contact a licensed professional waste disposal service.[8]

Workflow for Handling and Disposal of 2-Ketoglutaric Acid- $^{13}\text{C}_2$

Workflow for Handling and Disposal of 2-Ketoglutaric Acid- $^{13}\text{C}_2$ [Click to download full resolution via product page](#)

Caption: A flowchart outlining the key steps for the safe handling and disposal of 2-Ketoglutaric acid- $^{13}\text{C}_2$ in a laboratory setting.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. dcfinechemicals.com [dcfinechemicals.com]
- 4. d84823jj91l2.cloudfront.net [d84823jj91l2.cloudfront.net]
- 5. d84823jj91l2.cloudfront.net [d84823jj91l2.cloudfront.net]
- 6. fishersci.co.uk [fishersci.co.uk]
- 7. fishersci.com [fishersci.com]
- 8. isotope.com [isotope.com]
- 9. szabo-scandic.com [szabo-scandic.com]
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